

Methyl 4-bromo-2-fluorobenzoate physical properties

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Compound of Interest

Compound Name: Methyl 4-bromo-2-fluorobenzoate

Cat. No.: B195147

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An In-depth Technical Guide to the Physical Properties of **Methyl 4-bromo-2-fluorobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Methyl 4-bromo-2-fluorobenzoate**, a key intermediate in the synthesis of various pharmaceutical compounds. This document details its physicochemical characteristics, provides experimental protocols for their determination, and outlines the synthesis and purification processes.

Physicochemical Properties

Methyl 4-bromo-2-fluorobenzoate is an off-white solid at room temperature.^{[1][2]} A summary of its key physical and chemical properties is presented in the table below.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₈ H ₆ BrFO ₂ | [1][3][4] |
| Molecular Weight | 233.03 g/mol | [1][2][3] |
| Appearance | Off-white powder/solid | [1][2] |
| Melting Point | 58-60 °C | [1] |
| Boiling Point | 272.7 ± 25.0 °C at 760 Torr | [1][2] |
| Density | 1.577 ± 0.06 g/cm ³ (at 20 °C) | [1] |
| Flash Point | 118.7 ± 23.2 °C | [1][2] |
| Vapor Pressure | 0.006 mmHg at 25°C | [1][2] |
| Refractive Index | 1.531 | [1][2] |
| Solubility | Slightly soluble in Chloroform and Methanol. | [5][6] |

Experimental Protocols

This section details the standard methodologies for determining the key physical properties of organic compounds like **Methyl 4-bromo-2-fluorobenzoate**.

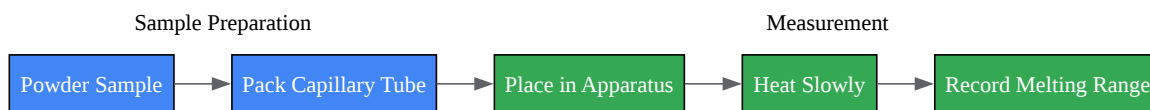
Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology:

- A small, finely powdered sample of the compound is packed into a capillary tube.
- The capillary tube is placed in a heating apparatus, such as a Mel-Temp apparatus or a Thiele tube, along with a calibrated thermometer.
- The sample is heated slowly and evenly.

- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.



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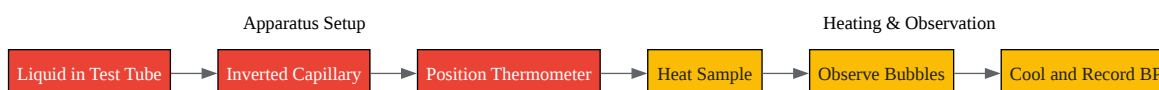
Caption: Workflow for Melting Point Determination.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- A small amount of the liquid is placed in a test tube.
- A capillary tube, sealed at one end, is inverted and placed in the test tube.
- The test tube is heated in a suitable apparatus, and a thermometer is positioned to measure the vapor temperature.
- As the liquid is heated, a stream of bubbles will emerge from the capillary tube.
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.



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Caption: Workflow for Boiling Point Determination.

Density Determination

Density is the mass of a substance per unit volume.

Methodology:

- The mass of a clean, dry pycnometer (a small glass flask of known volume) is determined.
- The pycnometer is filled with the substance, and its mass is measured again.
- The mass of the substance is calculated by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the substance by the known volume of the pycnometer.

Synthesis and Purification

Methyl 4-bromo-2-fluorobenzoate is typically synthesized from 4-bromo-2-fluorobenzoic acid. Two common methods are described below.

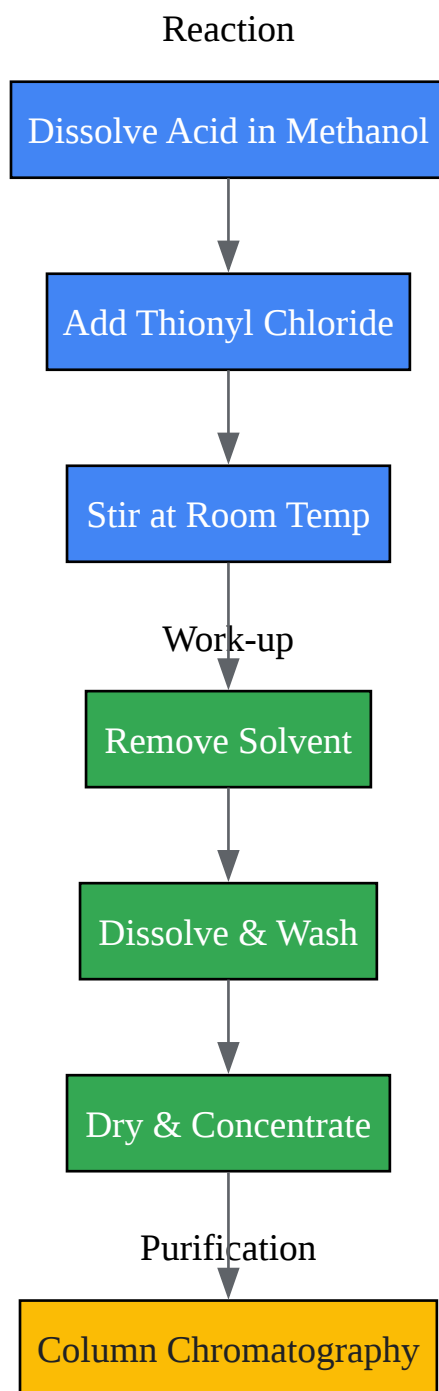
Synthesis via Thionyl Chloride

This method involves the esterification of 4-bromo-2-fluorobenzoic acid with methanol using thionyl chloride as a catalyst.

Experimental Protocol:

- 4-bromo-2-fluorobenzoic acid is dissolved in methanol at 0 °C.
- Thionyl chloride is added dropwise to the solution.
- The reaction mixture is stirred at room temperature for several hours.
- After the reaction is complete, the solvent is removed under reduced pressure.

- The residue is dissolved in an organic solvent, such as ethyl acetate, and washed with a saturated sodium bicarbonate solution and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated to yield the crude product.
- The crude product is then purified by column chromatography.



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Caption: Synthesis of **Methyl 4-bromo-2-fluorobenzoate** via Thionyl Chloride.

Characterization of Methyl 4-bromo-2-fluorobenzoate

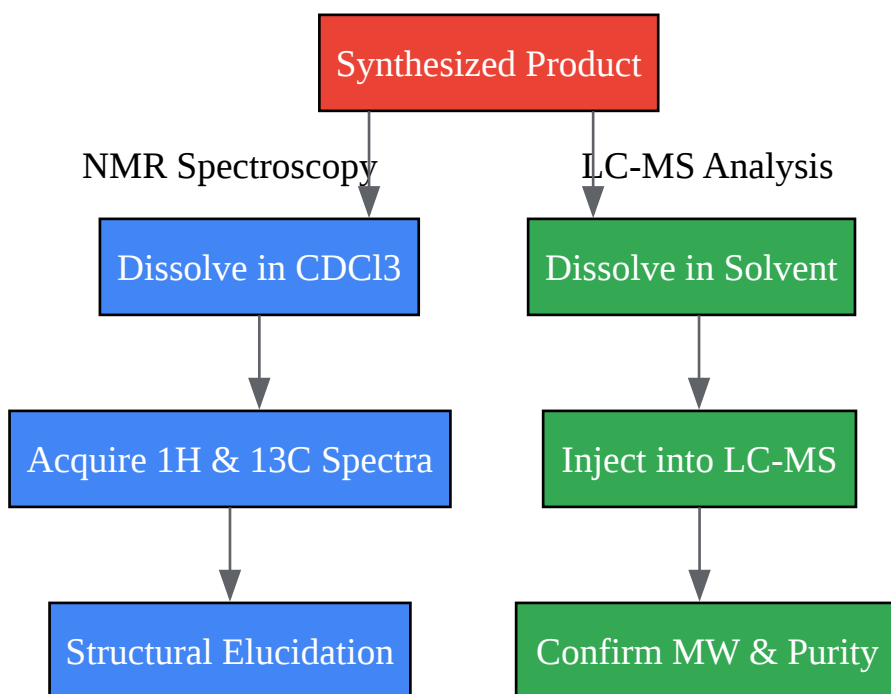
The identity and purity of the synthesized **Methyl 4-bromo-2-fluorobenzoate** are confirmed using various analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Purpose: To determine the molecular structure of the compound.
- Protocol: A small amount of the sample is dissolved in a deuterated solvent (e.g., CDCl_3) and placed in an NMR tube. The ^1H NMR and ^{13}C NMR spectra are then acquired. The chemical shifts, integration, and coupling patterns provide detailed information about the arrangement of atoms in the molecule.

Liquid Chromatography-Mass Spectrometry (LC-MS):

- Purpose: To confirm the molecular weight and assess the purity of the compound.
- Protocol: The sample is dissolved in a suitable solvent and injected into a liquid chromatograph. The components of the sample are separated on a column and then introduced into the mass spectrometer. The mass spectrometer provides the mass-to-charge ratio of the compound, confirming its molecular weight. The chromatogram indicates the purity of the sample.



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Caption: Analytical Workflow for Product Characterization.

This technical guide provides essential information on the physical properties of **Methyl 4-bromo-2-fluorobenzoate**, along with standardized protocols for their determination and the synthesis of the compound. This information is critical for researchers and professionals involved in drug discovery and development who utilize this versatile chemical intermediate.

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